

Protocol for Bacitracin Susceptibility Testing in Microbiology

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Compound of Interest		
Compound Name:	Baciguent	
Cat. No.:	B1667700	Get Quote

Application Notes for Researchers, Scientists, and Drug Development Professionals

Introduction

Bacitracracin is a polypeptide antibiotic produced by Bacillus subtilis. It is primarily used topically for the treatment of superficial skin infections caused by Gram-positive bacteria. Systemic use is limited due to nephrotoxicity. In the microbiology laboratory, bacitracin susceptibility testing serves as a crucial tool for the presumptive identification of Group A β -hemolytic streptococci (Streptococcus pyogenes) from other β -hemolytic streptococci.[1][2] This is based on the unique sensitivity of S. pyogenes to a low concentration of bacitracin.[1][2]

The two primary methods for evaluating bacitracin susceptibility are the disk diffusion test and the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC). While the disk diffusion method is qualitative and primarily used for identification, the broth microdilution method provides a quantitative measure of susceptibility.

Mechanism of Action

Bacitracin inhibits bacterial cell wall synthesis by interfering with the dephosphorylation of C55-isoprenyl pyrophosphate, a lipid carrier molecule that transports peptidoglycan precursors across the cell membrane.[1] This disruption of the peptidoglycan synthesis pathway leads to cell lysis and death.



Clinical and Research Relevance

For clinical diagnostics, the bacitracin disk test is a rapid and cost-effective method for the presumptive identification of S. pyogenes, a significant human pathogen responsible for conditions such as pharyngitis, impetigo, and invasive infections. In research and drug development, determining the MIC of bacitracin can be valuable for studying bacterial resistance mechanisms and for the comparative analysis of antimicrobial agents.

Experimental Protocols Bacitracin Disk Diffusion Test (Kirby-Bauer Method)

This method is primarily used for the presumptive identification of Streptococcus pyogenes.

Principle

A filter paper disk impregnated with a low concentration (0.04 units) of bacitracin is placed on an agar plate inoculated with the test organism.[3] As the antibiotic diffuses into the medium, it creates a concentration gradient. Susceptible bacteria will be inhibited from growing in the area around the disk, resulting in a zone of inhibition.[4]

Materials

- Bacitracin differentiation disks (0.04 units)[1][3]
- Blood Agar Plates (e.g., Tryptic Soy Agar with 5% sheep blood)[3][5]
- Sterile inoculating loops or swabs[3]
- Incubator (35-37°C with 5-10% CO₂)[2][5]
- McFarland turbidity standards (0.5)[1]
- Sterile saline or broth
- Quality control strains:
 - Streptococcus pyogenes ATCC 19615 (Susceptible)[3]



Streptococcus agalactiae ATCC 13813 or ATCC 27956 (Resistant)[2][3][5]

Procedure

- Inoculum Preparation:
 - \circ Select 3-4 well-isolated colonies of the β -hemolytic streptococcus to be tested from an 18-24 hour culture.
 - Prepare a suspension of the colonies in sterile saline or broth to match the turbidity of a
 0.5 McFarland standard.[1]
- Inoculation:
 - Using a sterile swab, inoculate the entire surface of a blood agar plate to obtain confluent growth.[2][3] The plate should be swabbed in three directions, rotating the plate approximately 60 degrees between each streaking.[6]
- Disk Placement:
 - Aseptically apply a 0.04 unit bacitracin disk to the surface of the inoculated agar.
 - Gently press the disk to ensure complete contact with the agar surface.
- Incubation:
 - Invert the plate and incubate at 35-37°C in a 5-10% CO₂ atmosphere for 18-24 hours.
- Interpretation of Results:
 - After incubation, examine the plate for a zone of inhibition around the bacitracin disk.
 - Any zone of inhibition is considered a positive result for bacitracin susceptibility and is presumptive for Streptococcus pyogenes.[3] Some laboratories may specify a zone diameter of ≥10 mm or ≥14 mm for susceptibility.[2]
 - No zone of inhibition indicates resistance to bacitracin.[3]



Quality Control

Each new lot of bacitracin disks should be tested with the recommended quality control strains to ensure proper performance.[3] The expected results are summarized in the table below.

Data Presentation

Quality Control Organism	ATCC Strain	Expected Result
Streptococcus pyogenes	19615	Susceptible (Zone of inhibition present)
Streptococcus agalactiae	13813 or 27956	Resistant (No zone of inhibition)

Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination

This method provides a quantitative measure of bacitracin's inhibitory activity.

Principle

The broth microdilution method involves preparing serial dilutions of bacitracin in a liquid growth medium in a 96-well microtiter plate.[7][8][9] Each well is then inoculated with a standardized suspension of the test organism. The MIC is the lowest concentration of the antibiotic that completely inhibits visible growth of the organism after incubation.[7][8]

Materials

- Bacitracin powder
- Appropriate solvent for bacitracin
- Cation-adjusted Mueller-Hinton Broth (CAMHB) or other suitable broth medium[7]
- Sterile 96-well microtiter plates[10]
- Sterile reagent reservoirs



- Multichannel pipette
- Incubator (35-37°C)[10]
- McFarland turbidity standards (0.5)
- Spectrophotometer
- Test organism
- Quality control strains (e.g., Staphylococcus aureus ATCC 29213, Enterococcus faecalis ATCC 29212)

Procedure

- Preparation of Bacitracin Stock Solution:
 - Prepare a stock solution of bacitracin by dissolving a known weight of the powder in a suitable solvent to achieve a high concentration.
- · Preparation of Bacitracin Dilutions:
 - Perform serial twofold dilutions of the bacitracin stock solution in CAMHB in the wells of a
 96-well microtiter plate to achieve the desired final concentration range.[7]
- Inoculum Preparation:
 - Prepare a suspension of the test organism in broth to match the turbidity of a 0.5
 McFarland standard.
 - Dilute this suspension to achieve a final inoculum concentration of approximately 5 x 10⁵
 CFU/mL in each well.
- Inoculation of Microtiter Plate:
 - Inoculate each well containing the bacitracin dilutions with the standardized bacterial suspension.







- Include a growth control well (broth and inoculum, no antibiotic) and a sterility control well (broth only).[7]
- Incubation:
 - Incubate the microtiter plate at 35-37°C for 18-24 hours.
- Reading the MIC:
 - After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration
 of bacitracin in which there is no visible growth.[7]

Data Presentation

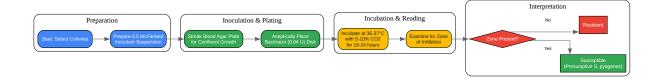


Well	Bacitracin Concentration (µg/mL)	Growth (Turbidity)
1	64	-
2	32	-
3	16	-
4	8	+
5	4	+
6	2	+
7	1	+
8	0.5	+
9	0.25	+
10	0.125	+
11 (Growth Control)	0	+
12 (Sterility Control)	0	-
Example of MIC determination. In this example, the MIC would be 16 μg/mL.		

Note: Standardized interpretive criteria (breakpoints) for bacitracin MICs are not readily available from major standards organizations like CLSI and EUCAST for most bacteria. Therefore, the interpretation of MIC values is often for research or comparative purposes rather than for clinical categorization of susceptible, intermediate, or resistant.

Visualizations

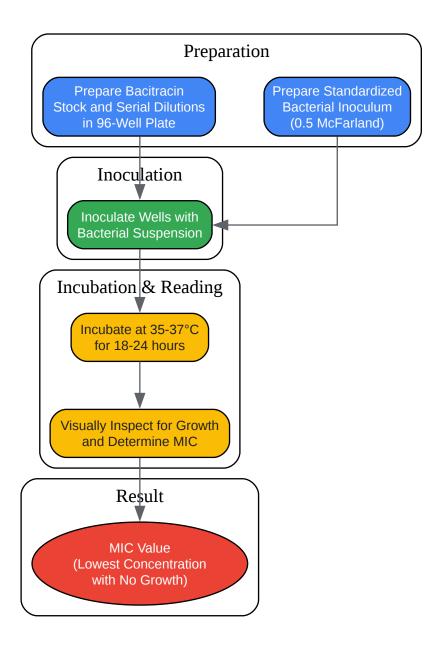




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Caption: Workflow for Bacitracin Disk Diffusion Test.





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Caption: Workflow for Broth Microdilution MIC Test.

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